



Protocol for dyeing synthetic fibers with Disperse Red 50

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Disperse red 50	
Cat. No.:	B085672	Get Quote

An in-depth guide to the application and protocol for dyeing synthetic fibers, particularly polyester, with **Disperse Red 50**. This document is intended for researchers, scientists, and professionals in drug development who may utilize dyed synthetic fibers in various applications.

Application Notes

Disperse Red 50 is a monoazo disperse dye characterized by its red to blue-light red hue and is supplied as a purple powder.[1] It is primarily used for dyeing hydrophobic synthetic fibers such as polyester and its blends, as well as acetate fibers.[1][2] Due to its non-ionic nature and very low solubility in water, **Disperse Red 50** is applied from a fine aqueous dispersion.[3][4][5] [6] The dyeing mechanism involves the diffusion of the dye molecules into the amorphous regions of the synthetic fibers at elevated temperatures.[4][7]

The effectiveness of dyeing with **Disperse Red 50** is highly dependent on several key parameters. Optimal dyeing is typically achieved at high temperatures, generally between 120°C and 130°C, under high pressure.[3][4] A slightly acidic pH in the range of 4.5 to 5.5 is crucial for optimal dye performance.[4][8] The use of a dispersing agent is essential to prevent the aggregation of dye particles and ensure a uniform and level dyeing.[4][9]

Following the dyeing process, a post-treatment known as "reduction clearing" is vital to remove any unfixed dye from the fiber surface. This step is critical for achieving good wash and rubbing fastness.[10]



Properties of Disperse Red 50

Property	Value
C.I. Name	Disperse Red 50
C.I. Number	11226
Molecular Formula	C17H16ClN5O2[1][5]
Molecular Weight	357.79 g/mol [1]
CAS Registry Number	12223-35-7 / 40880-51-1[1]
Physical Form	Purple Powder[1]
Solubility	Insoluble in water; Soluble in acetone and alcohol[3][5]

Experimental Protocol: High-Temperature High-Pressure (HT-HP) Exhaust Dyeing of Polyester

This protocol details the procedure for dyeing polyester fabric with **Disperse Red 50** using a high-temperature, high-pressure dyeing apparatus.

1. Materials and Reagents



Material/Reagent	Specification
Polyester Fabric	Pre-scoured
Disperse Red 50	Commercial Grade
Dispersing Agent	Anionic or non-ionic
Acetic Acid (Glacial)	Reagent Grade
Sodium Hydrosulfite	Reagent Grade
Sodium Hydroxide	Reagent Grade
Non-ionic Detergent	Laboratory Grade
Distilled or Deionized Water	

2. Fabric Preparation (Scouring)

Prior to dyeing, it is essential to remove any oils, waxes, and sizes from the polyester fabric.

Step	Procedure	Parameters
1	Prepare a scouring bath with non-ionic detergent and soda ash.	1-2 g/L Non-ionic Detergent, 1 g/L Soda Ash
2	Immerse the polyester fabric in the scouring bath.	Liquor Ratio: 1:20
3	Heat the bath to 70-80°C and maintain for 30 minutes.	
4	Rinse the fabric thoroughly with hot water, then cold water.	_
5	Dry the scoured fabric.	-

3. Dye Bath Preparation and Dyeing Cycle



Step	Procedure	Parameters
1	Set the liquor ratio in the dyeing apparatus.	1:10 to 1:20
2	Add water and dispersing agent to the dye bath.	1-2 g/L Dispersing Agent
3	Adjust the pH of the bath with acetic acid.	pH 4.5 - 5.5[4]
4	Add the pre-dispersed Disperse Red 50 dye.	0.5 - 2.0% on weight of fabric (o.w.f)
5	Introduce the scoured polyester fabric into the dye bath.	
6	Raise the temperature to 130°C at a rate of 1.5-2°C/minute.	
7	Hold the temperature at 130°C for 30-60 minutes.[10]	_
8	Cool the dye bath down to 70-80°C.	_
9	Drain the dye bath.	

4. After-Treatment (Reduction Clearing)


This step is crucial for removing unfixed dye and improving fastness properties.[10]



Step	Procedure	Parameters
1	Prepare a fresh bath with sodium hydrosulfite and sodium hydroxide.	1-2 g/L Sodium Hydrosulfite, 1-2 g/L Sodium Hydroxide[10]
2	Immerse the dyed fabric in the reduction clearing bath.	Liquor Ratio: 1:20
3	Heat the bath to 70-80°C and maintain for 15-20 minutes.[10]	
4	Drain the bath and rinse the fabric thoroughly with hot water.	
5	Neutralize the fabric in a bath containing acetic acid.	0.5 - 1.0 g/L Acetic Acid at 50°C[11]
6	Rinse the fabric with cold water.	_
7	Dry the final dyed fabric.	

Experimental Workflow





Click to download full resolution via product page

Caption: Workflow for dyeing synthetic fibers with **Disperse Red 50**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Disperse red 50 TDS|Disperse red 50 from Chinese supplier and producer DISPERSE RED DYES - Enoch dye [enochdye.com]
- 3. Disperse Red 50 Manufacturer in Mumbai, Disperse Red 50 Exporter [dyestuff.co.in]
- 4. What is Disperse Dyeing? A Complete Guide to Dyeing Synthetics [colourinn.in]
- 5. chembk.com [chembk.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. textilestudycenter.com [textilestudycenter.com]
- 8. textilelearner.net [textilelearner.net]
- 9. autumnchem.com [autumnchem.com]
- 10. autumnchem.com [autumnchem.com]
- 11. google.com [google.com]
- To cite this document: BenchChem. [Protocol for dyeing synthetic fibers with Disperse Red 50]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085672#protocol-for-dyeing-synthetic-fibers-with-disperse-red-50]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com